

In-Depth Technical Guide: Albendazole-d3

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Compound of Interest

Compound Name: *Albendazole-d3*

Cat. No.: *B1528130*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Albendazole-d3**, a deuterated analog of Albendazole, with a focus on its molecular weight and its application in bioanalytical studies. This document is intended for professionals in research and drug development who utilize stable isotope-labeled compounds as internal standards.

Core Data: Molecular Weights

The use of a stable isotope-labeled internal standard is a critical component in quantitative bioanalysis, particularly in liquid chromatography-mass spectrometry (LC-MS) assays.

Albendazole-d3 serves as an ideal internal standard for the quantification of Albendazole in various biological matrices. The key quantitative data for both compounds are summarized below.

Compound	Chemical Formula	Molecular Weight (g/mol)
Albendazole	$C_{12}H_{15}N_3O_2S$	265.33[1][2]
Albendazole-d3	$C_{12}H_{12}D_3N_3O_2S$	268.35[3][4][5]

The mass difference of 3 Da between Albendazole and **Albendazole-d3** allows for their distinct detection and quantification in mass spectrometry-based assays, while their similar physicochemical properties ensure comparable behavior during sample preparation and chromatographic separation.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The determination of the molecular weight of **Albendazole-d3** is fundamental to its validation as an internal standard. High-resolution mass spectrometry (HRMS) is the standard method for this purpose.

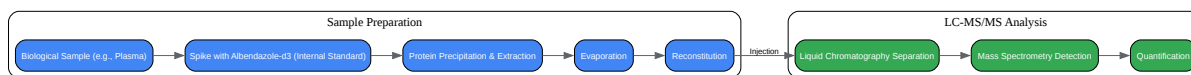
Objective: To accurately determine the monoisotopic mass of **Albendazole-d3**.

Methodology:

- **Sample Preparation:** A dilute solution of **Albendazole-d3** is prepared in a suitable solvent, such as methanol or acetonitrile, to a final concentration of approximately 1 µg/mL.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is used. The instrument is calibrated according to the manufacturer's specifications to ensure high mass accuracy.
- **Ionization:** Electrospray ionization (ESI) in positive ion mode is typically employed for the analysis of Albendazole and its analogs.
- **Mass Analysis:** The sample is introduced into the mass spectrometer, and full scan mass spectra are acquired over a relevant m/z range (e.g., m/z 100-500).
- **Data Analysis:** The acquired spectrum is analyzed to identify the $[M+H]^+$ ion for **Albendazole-d3**. The high-resolution capability of the instrument allows for the accurate determination of the monoisotopic mass. The theoretical exact mass of the $[M+H]^+$ ion for **Albendazole-d3** ($C_{12}H_{12}D_3N_3O_2S$) is calculated and compared to the experimentally observed mass.

Visualization of Bioanalytical Workflow

The following diagram illustrates a typical workflow for a bioanalytical method using **Albendazole-d3** as an internal standard for the quantification of Albendazole in a biological sample.



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Caption: Bioanalytical workflow for Albendazole quantification.

This workflow highlights the critical step of adding the internal standard, **Albendazole-d3**, to the biological sample at the beginning of the sample preparation process. This ensures that any variability or loss during the subsequent extraction, evaporation, and reconstitution steps affects both the analyte (Albendazole) and the internal standard to the same extent, allowing for accurate and precise quantification.

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